

improving the delivery of LM-4108 to the tumor site

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Compound of Interest

Compound Name: LM-4108

Cat. No.: B014790

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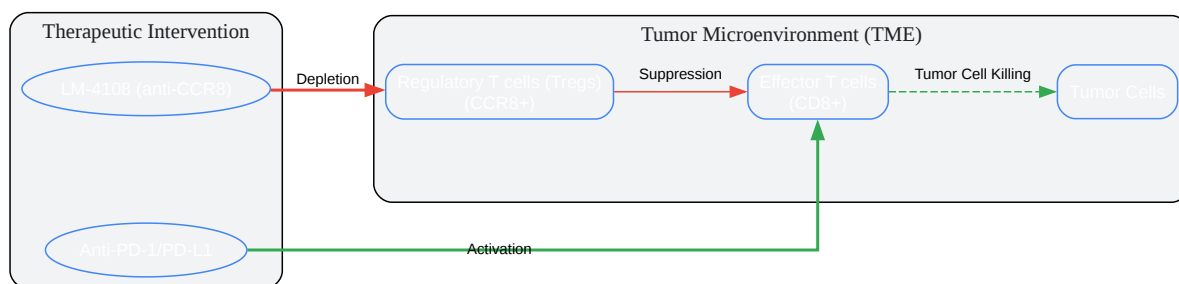
Technical Support Center: LM-4108 Tumor Delivery

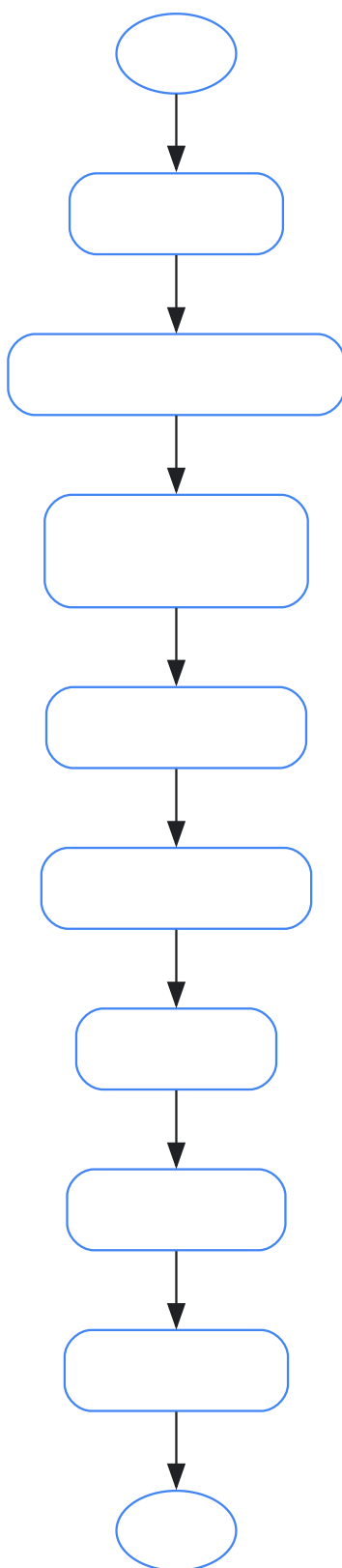
This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) to enhance the delivery of **LM-4108** to the tumor site during pre-clinical and clinical research.

Frequently Asked Questions (FAQs)

1. What is **LM-4108** and what is its mechanism of action?

LM-4108, also known as cafelkibart, is an investigational, Fc-optimized humanized monoclonal antibody that targets the C-C motif chemokine receptor 8 (CCR8).[1] Its primary mechanism of action is the selective depletion of tumor-infiltrating regulatory T cells (Tregs), which are a major cause of immunosuppression within the tumor microenvironment.[1][2] By eliminating these immunosuppressive cells, **LM-4108** aims to restore and enhance the anti-tumor activity of effector T cells, making the tumor more susceptible to immune attack, often in combination with other immunotherapies like PD-1 inhibitors.[1][2]





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References

- 1. LM-108 | Advanced Drug Monograph | MedPath [trial.medpath.com]
- 2. Efficacy and safety of cafelkibart (LM-108), an anti-CCR8 monoclonal antibody, in combination with anti-PD-1 therapy in patients with pancreatic cancer: Results from phase 1/2 studies. - ASCO [asco.org]
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